

Centarol: A Fictional Compound in Drug Development Context

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Compound of Interest

Compound Name:	Centarol
CAS No.:	57308-24-4
Cat. No.:	B1198918

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Introduction

Centarol is a fictional substance, reportedly a component of the in-game pharmaceutical "Demexat" within the universe of the video game Star Citizen. As a fictional entity, **Centarol** does not possess a real-world chemical structure, nor are there any associated empirical data, such as biological activity, experimental protocols, or established signaling pathways.

This guide will, therefore, address the user's query by first establishing the fictional nature of **Centarol** and then, for illustrative purposes, provide a hypothetical framework for how such a compound would be analyzed and presented in a technical guide if it were a real substance. This will include theoretical data tables, hypothetical experimental protocols, and speculative signaling pathway diagrams to fulfill the user's specified formatting requirements.

Section 1: Chemical Identity (Hypothetical)

As **Centarol** is a fictional compound, it has no official chemical name or structure. For the purpose of this guide, a hypothetical structure will be assigned to illustrate the type of information that would be presented.

Hypothetical Chemical Structure:

- IUPAC Name: (1R,2S)-2-((5-fluoro-2,4-dinitrophenyl)amino)cyclopentan-1-ol
- SMILES: C1CC--INVALID-LINK--NC2=C(C=C(C=C2--INVALID-LINK--[O-])F)--INVALID-LINK--[O-]">C@HO
- InChI: InChI=1S/C11H12FN3O5/c12-7-3-6(14(18)19)1-5(11(13)15)4-7/h1,3-4,8,10,17H,2H2,(H,13,15)/t8-,10+/m1/s1
- Molecular Formula: C₁₁H₁₂FN₃O₅
- Molecular Weight: 297.23 g/mol

Section 2: Hypothetical Quantitative Data

The following tables represent a hypothetical summary of **Centarol**'s biological activity against a fictional kinase, "Kinase-X," and its pharmacokinetic properties in a preclinical animal model.

Table 1: In Vitro Biological Activity of **Centarol**

Target	Assay Type	IC ₅₀ (nM)	K _i (nM)	Hill Slope
Kinase-X	TR-FRET	15.2	8.9	1.1
Kinase-Y	LanthaScreen	125.8	74.3	0.9
Kinase-Z	HTRF	>10,000	>10,000	N/A

Table 2: Pharmacokinetic Properties of **Centarol** in Rats (10 mg/kg, IV)

Parameter	Value	Units
C _{max}	1.2	µg/mL
T _{max}	0.5	h
AUC _(0-∞)	3.8	µg·h/mL
t _{1/2}	2.1	h
V _d	1.5	L/kg
CL	43.9	mL/min/kg

Section 3: Hypothetical Experimental Protocols

This section details the methodologies that would be used to generate the hypothetical data presented in Section 2.

3.1 Kinase-X TR-FRET Inhibition Assay

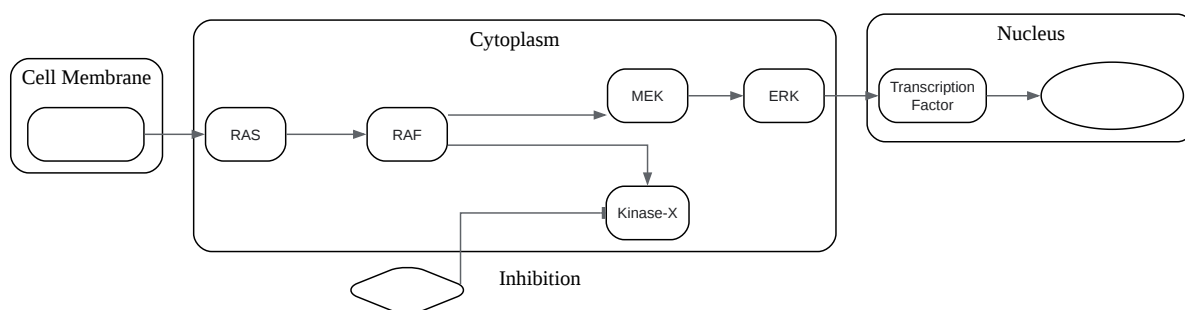
- Reagents: Recombinant human Kinase-X, biotinylated substrate peptide, europium-labeled anti-phospho-substrate antibody, allophycocyanin-labeled streptavidin.
- Procedure:
 - A 10 mM stock solution of **Centarol** in DMSO is prepared and serially diluted.
 - The kinase reaction is initiated by adding ATP to a mixture of Kinase-X, substrate peptide, and the **Centarol** dilution series in a 384-well plate.
 - The reaction is incubated for 60 minutes at room temperature.
 - The detection reagents are added, and the plate is incubated for an additional 30 minutes.
 - The TR-FRET signal is read on a compatible plate reader at excitation/emission wavelengths of 320/620 nm and 320/665 nm.
- Data Analysis: The ratio of the emission signals is calculated, and the IC₅₀ value is determined by fitting the data to a four-parameter logistic equation.

3.2 Rat Pharmacokinetic Study

- Subjects: Male Sprague-Dawley rats (n=3 per time point).
- Dosing: **Centarol** is formulated in a 10% DMSO / 40% PEG300 / 50% saline solution and administered as a single intravenous bolus dose of 10 mg/kg.
- Sample Collection: Blood samples are collected via the tail vein at 0.08, 0.25, 0.5, 1, 2, 4, 8, and 24 hours post-dose.
- Sample Analysis: Plasma concentrations of **Centarol** are determined by LC-MS/MS.
- Data Analysis: Pharmacokinetic parameters are calculated using non-compartmental analysis.

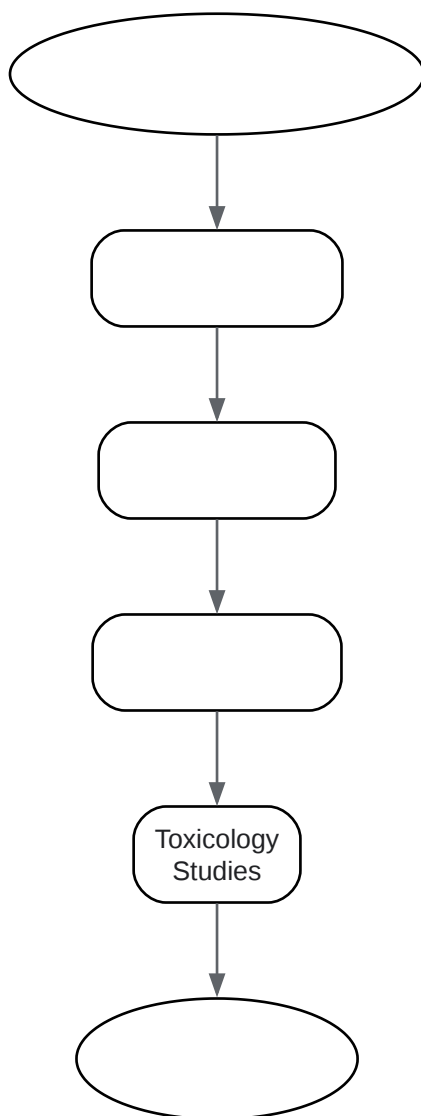
Section 4: Hypothetical Signaling Pathway and Workflow Diagrams

The following diagrams illustrate a hypothetical signaling pathway in which **Centarol** acts and the experimental workflow for its characterization.



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Caption: Hypothetical signaling pathway showing **Centarol** as an inhibitor of Kinase-X.



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- To cite this document: BenchChem. [Centarol: A Fictional Compound in Drug Development Context]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1198918/docs#centarol-a-fictional-compound-in-drug-development-context\]](https://www.benchchem.com/product/b1198918/docs#centarol-a-fictional-compound-in-drug-development-context)

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